

# MCPA-isooctyl CAS number and molecular structure

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## Compound of Interest

Compound Name: MCPA-isooctyl

Cat. No.: B055606

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## An In-depth Technical Guide to MCPA-isooctyl

This technical guide provides a comprehensive overview of **MCPA-isooctyl**, a selective phenoxy herbicide. It is intended for researchers, scientists, and professionals in drug development and agricultural science, detailing its chemical properties, mechanism of action, synthesis, analytical methods, toxicological data, and environmental fate.

## Chemical and Physical Properties

**MCPA-isooctyl**, the isooctyl ester of 2-methyl-4-chlorophenoxyacetic acid, is formulated to enhance its absorption through the waxy cuticle of plant leaves.<sup>[1][2]</sup> Its chemical and physical properties are summarized below.

Property	Value	Source
CAS Number	26544-20-7	[3][4][5][6][7]
Alternative CAS	1238777-58-6	[1]
Molecular Formula	C17H25ClO3	[3][4][5][6]
Molecular Weight	312.8 g/mol	[1][3][8]
IUPAC Name	isooctyl (4-chloro-2-methylphenoxy)acetate	[6]
Synonyms	(4-Chloro-2-methylphenoxy)acetic acid isooctyl ester, MCPA isooctyl ester	[3]
Appearance	Amber liquid with a phenolic and petroleum solvent odor	[9]
Density	1.063 g/cm <sup>3</sup>	[3]
Boiling Point	387.3°C at 760 mmHg	[3]
Flash Point	131.1°C	[3]
Solubility	Soluble in many organic solvents; emulsifies in water	[10]
XLogP3	4.78680	[3]

## Molecular Structure

The chemical structure of **MCPA-isooctyl** is presented below. The isooctyl ester group increases the lipophilicity of the molecule, facilitating its penetration through the plant cuticle.[1]

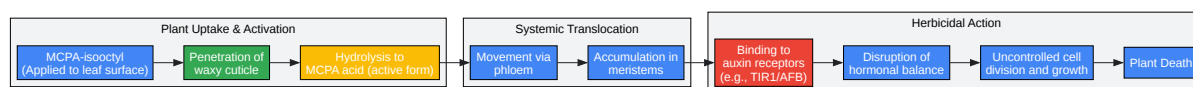
Caption: 2D structure of **MCPA-isooctyl**.

## Mechanism of Action

**MCPA-isooctyl** is a systemic, selective herbicide that functions as a synthetic auxin, mimicking the plant hormone indole-3-acetic acid (IAA).<sup>[1][2][11]</sup> This leads to uncontrolled and disorganized cell division and growth in susceptible broadleaf weeds, ultimately causing their death while leaving grass crops largely unaffected.<sup>[1][2]</sup>

The key steps in its mechanism of action are:

- **Uptake:** The lipophilic isooctyl ester form facilitates absorption through the waxy cuticle of plant leaves.<sup>[1]</sup>
- **Hydrolysis:** Once inside the plant, the ester bond is hydrolyzed, releasing the biologically active MCPA acid.<sup>[1]</sup>
- **Translocation:** The active MCPA acid is translocated systemically throughout the plant, accumulating in the meristematic tissues.<sup>[1][10]</sup>
- **Hormonal Disruption:** MCPA binds to auxin receptors (like TIR1/AFB), leading to the disruption of normal hormonal balance and causing uncontrolled growth.<sup>[1][10]</sup>



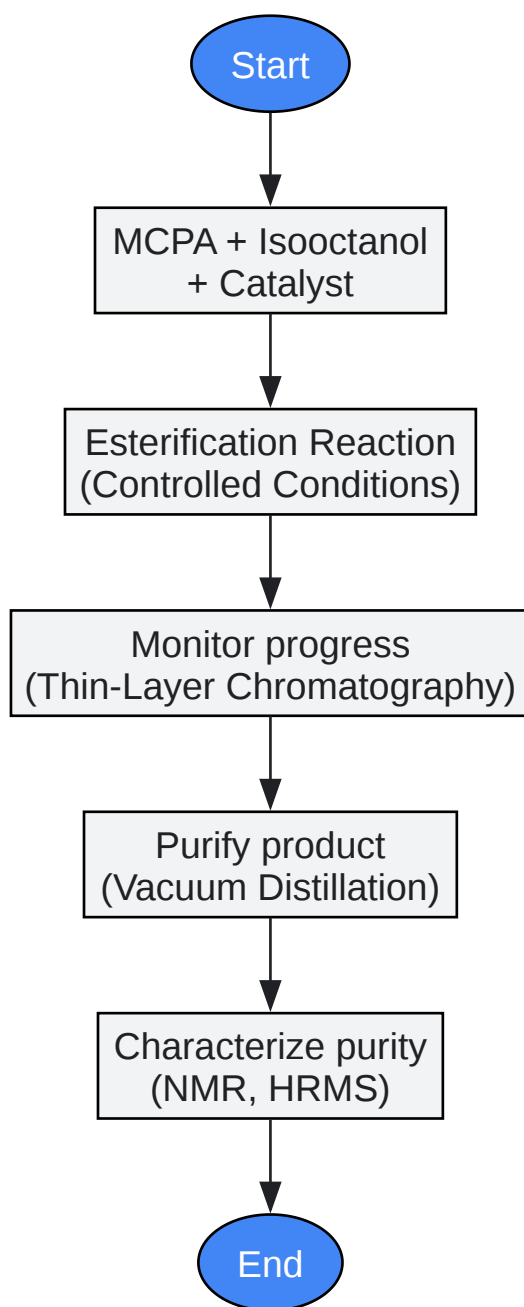
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Caption: Signaling pathway of **MCPA-isooctyl**'s herbicidal action.

## Synthesis and Experimental Protocols

### Synthesis of MCPA-isooctyl

**MCPA-isooctyl** is synthesized via the esterification of 2-methyl-4-chlorophenoxyacetic acid (MCPA) with isooctanol under controlled catalytic conditions.<sup>[1]</sup>



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Caption: Experimental workflow for the synthesis of **MCPA-isooctyl**.

## Detailed Experimental Protocol: Synthesis

Objective: To synthesize high-purity **MCPA-isooctyl** for research applications.<sup>[1]</sup>

Materials:

- 2-methyl-4-chlorophenoxyacetic acid (MCPA)
- Isooctanol
- Acid catalyst (e.g., sulfuric acid)
- Solvent (e.g., toluene)
- Sodium bicarbonate solution
- Anhydrous sodium sulfate
- TLC plates, NMR tubes, HRMS vials

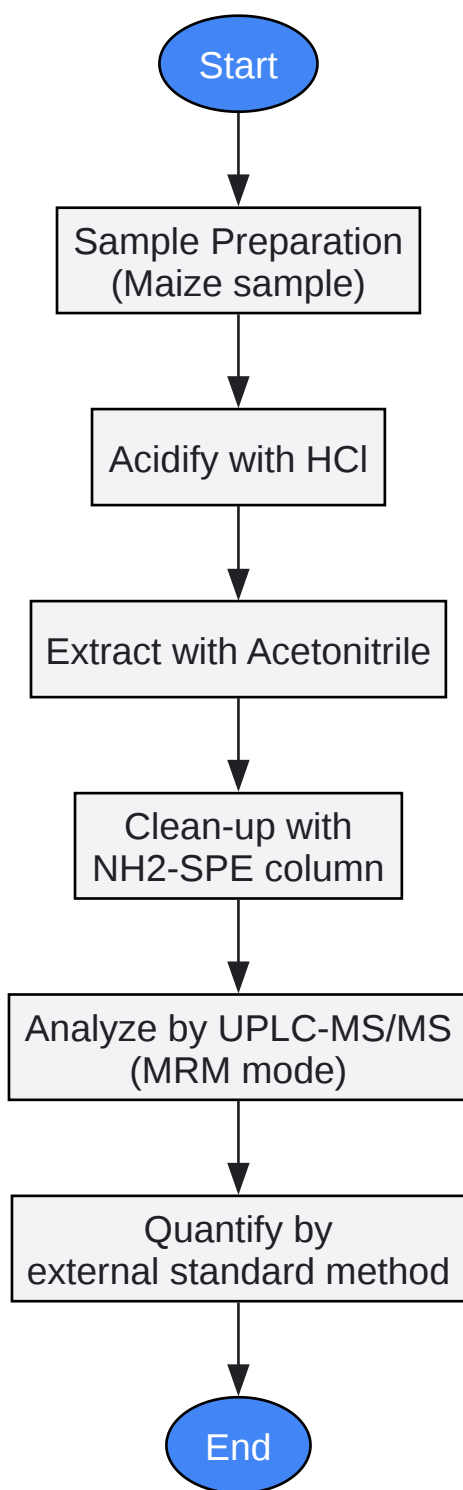
Procedure:

- In a round-bottom flask equipped with a Dean-Stark apparatus and condenser, combine MCPA, a molar excess of isooctanol, and a catalytic amount of sulfuric acid in toluene.
- Heat the mixture to reflux. Water produced during the esterification will be collected in the Dean-Stark trap.
- Monitor the reaction progress by thin-layer chromatography (TLC) until the MCPA starting material is consumed.
- After the reaction is complete, cool the mixture to room temperature.
- Wash the organic layer sequentially with water, sodium bicarbonate solution, and brine to remove unreacted acid and catalyst.
- Dry the organic layer over anhydrous sodium sulfate and filter.
- Remove the solvent under reduced pressure using a rotary evaporator.
- Purify the crude product by vacuum distillation to obtain pure **MCPA-isooctyl**.
- Characterize the final product's purity and identity using Nuclear Magnetic Resonance (NMR) and High-Resolution Mass Spectrometry (HRMS).<sup>[1]</sup>

## Analytical Methods

### UPLC-MS/MS Method for Determination in Maize

An ultra-high performance liquid chromatography-tandem mass spectrometry (UPLC-MS/MS) method has been developed for the simultaneous determination of **MCPA-isooctyl** and its metabolite MCPA in maize.[[12](#)]



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Caption: Workflow for the analysis of **MCPA-isooctyl** in maize.

## Detailed Experimental Protocol: UPLC-MS/MS Analysis

Objective: To simultaneously determine **MCPA-isoctyl** and its metabolite MCPA residues in maize (fresh maize, kernel, and stover).[12]

Materials and Equipment:

- Maize samples
- Hydrochloric acid (HCl)
- Acetonitrile (ACN)
- NH<sub>2</sub>-SPE column for solid-phase extraction
- UPLC-MS/MS system with a C18 column
- Reference standards for **MCPA-isoctyl** and MCPA

Procedure:

- Sample Extraction: Homogenize the maize sample. Acidify the sample with hydrochloric acid and then extract with acetonitrile.[12]
- Clean-up: Pass the extract through an NH<sub>2</sub> solid-phase extraction (SPE) column for cleanup. [12]
- Analysis: Analyze the cleaned-up extract by UPLC-MS/MS.
  - Chromatographic Conditions: Use a C18 column with a mobile phase of acetonitrile and phosphoric acid (pH 3-3.5).[1]
  - Mass Spectrometry: Operate in multiple reaction monitoring (MRM) mode for high selectivity and sensitivity.[12]
- Quantification: Quantify the analytes using an external standard method.[12]

Method Performance:

- Spiked Levels: 0.01–0.5 mg/kg



- Average Recoveries: 82%–107%
- Relative Standard Deviations (RSDs): 0.81%–8.9%
- Limits of Detection (LOD): 0.38–1.42 µg/kg
- Limits of Quantification (LOQ): 1.28–4.76 µg/kg[12]

## Toxicology Profile

The toxicological profile of MCPA and its derivatives has been evaluated by various agencies. The data below pertains primarily to the active ingredient, MCPA acid, unless otherwise specified.

Parameter	Value	Species	Source
Acute Oral LD50	700 mg/kg (male rats), 1.38 g/kg (female rats)	Rat	[13]
Acute Oral LD50	221 - 377 mg ae/kg- bwt	Bobwhite quail	[14]
Acute Dermal LD50	> 4000 mg/kg	Rat	[13]
Acute Inhalation LC50	> 6.36 mg/L	Rat	[13]
Primary Eye Irritation	Category I (corrosive)	Rabbit	[13]
Skin Sensitization	Not a sensitizer	Guinea pig	[13]
Systemic NOAEL (90-day)	2.5 mg/kg/day	Rat	[15]
Systemic NOAEL (1-year)	1 mg/kg/day	Dog	[13]
Carcinogenicity	Not likely to be carcinogenic to humans	Rat, Mouse	[13]
Reproductive Toxicity NOAEL	7.5 mg/kg/day	Rat	[13]

## Environmental Fate

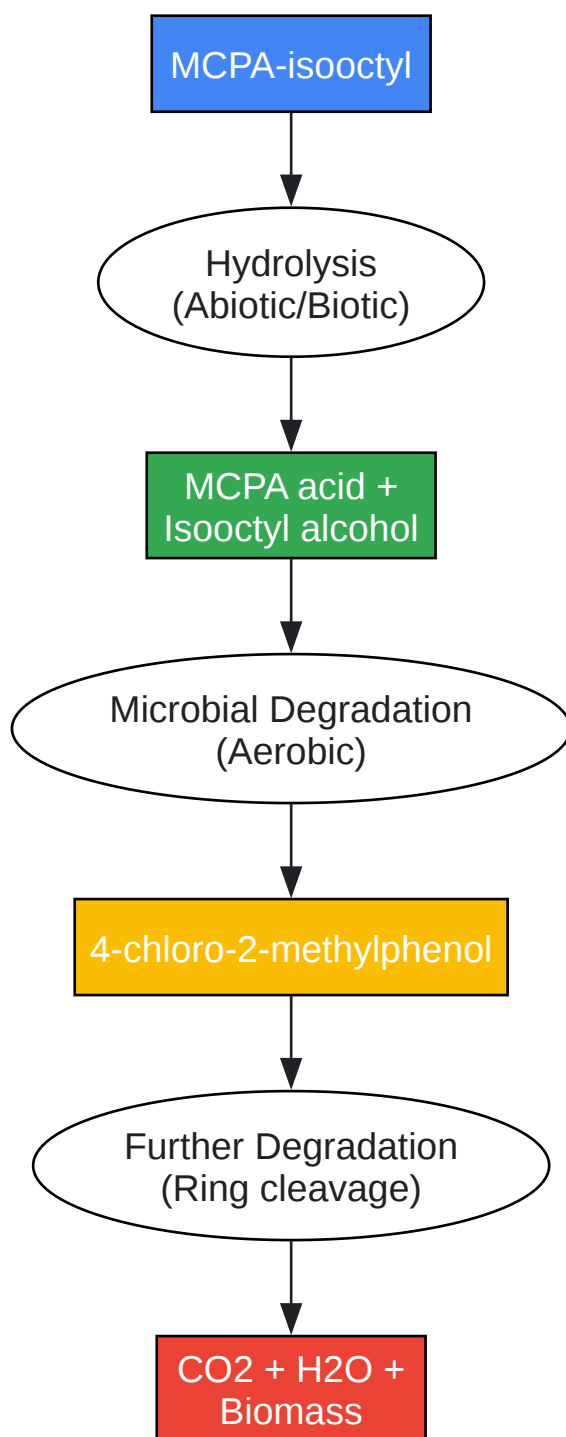
**MCPA-isooctyl** is rapidly transformed in the environment, primarily through hydrolysis to the active MCPA acid. The fate of MCPA acid is then governed by microbial degradation.

## Environmental Degradation and Half-life

Parameter	Value	Condition	Source
Hydrolysis of MCPA-isooctyl	Half-life: 4.5 - 16.6 hours	Aerobic soil	[16]
Total MCPA Residue Half-life	9 days	Loam soil (field)	[1][14]
Total MCPA Residue Half-life	23 days	Sandy loam soil (field)	[1][14]
MCPA Acid Half-life	24 days	Aerobic soil (lab)	[1]
MCPA Acid Half-life	1.56 - 9.63 days	Soil (field, various locations)	[1][17]
MCPA Acid Half-life	16.3 - 16.8 days	Water/sediment system	[1]

## Degradation Pathway

The primary degradation pathway for **MCPA-isooctyl** involves two main steps: hydrolysis of the ester bond followed by microbial degradation of the resulting MCPA acid.



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Caption: Environmental degradation pathway of **MCPA-isooctyl**.

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